

An In-depth Technical Guide to N-(2-Mercapto-1-oxopropyl)-L-valine

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Compound of Interest

Compound Name: *N-(2-Mercapto-1-oxopropyl)-L-valine*

Cat. No.: *B132363*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, properties, and a proposed synthetic route for **N-(2-Mercapto-1-oxopropyl)-L-valine**. Due to the limited availability of direct experimental data in peer-reviewed literature, this guide combines established chemical principles with data for analogous compounds to offer a scientifically grounded resource.

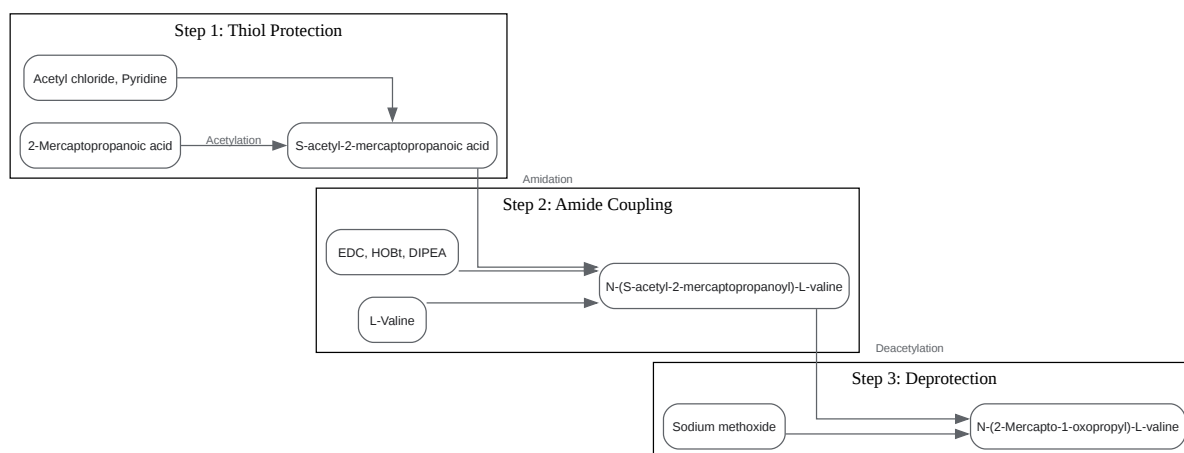
Chemical Structure and Properties

N-(2-Mercapto-1-oxopropyl)-L-valine is a derivative of the amino acid L-valine, featuring a 2-mercapto-1-oxopropyl group attached to the amino nitrogen. The presence of a reactive thiol group makes this compound an interesting candidate for various applications, including as a potential antioxidant or for conjugation to other molecules.

Below is a summary of its key chemical properties:

Property	Value	Source
IUPAC Name	(2S)-3-methyl-2-(2-sulfanylpropanoylamino)butanoic acid	[1]
Molecular Formula	C8H15NO3S	[1]
Molecular Weight	205.28 g/mol	[1]
CAS Number	1313496-16-0	[1]
Canonical SMILES	<chem>CC(C)C(C(=O)O)NC(=O)C(C)S</chem>	
InChI Key	LPQVCURJKWLHLV-GDVGLLTNSA-N	[1]
XLogP3	0.6	[1]
Hydrogen Bond Donor Count	3	[1]
Hydrogen Bond Acceptor Count	4	[1]
Rotatable Bond Count	4	[1]

Structural Diagram:



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References

- 1. N-(2-Mercapto-1-oxopropyl)-L-valine (1313496-16-0) for sale [vulcanchem.com]
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